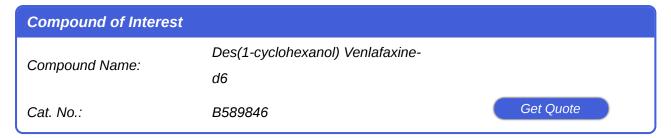


Des(1-cyclohexanol) Venlafaxine-d6: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **Des(1-cyclohexanol) Venlafaxine-d6**, a deuterated analog of a known venlafaxine impurity. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, application in quantitative analysis, and relevant experimental protocols.

Introduction

Des(1-cyclohexanol) Venlafaxine, also known as Venlafaxine EP Impurity A, is a recognized process-related impurity of the antidepressant drug venlafaxine.[1][2] The deuterated form, **Des(1-cyclohexanol) Venlafaxine-d6**, serves as an invaluable tool in analytical and research settings, primarily as an internal standard for the accurate quantification of venlafaxine and its related compounds in various biological matrices.[3][4] Its use in liquid chromatography-mass spectrometry (LC-MS/MS) assays helps to correct for variations in sample preparation and instrument response, ensuring the reliability of analytical data.[5][6]

Chemical and Physical Properties

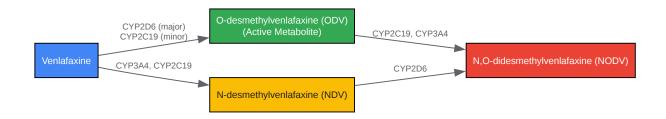
The chemical properties of **Des(1-cyclohexanol) Venlafaxine-d6** are summarized in the table below. This information is critical for its proper handling, storage, and use in experimental settings.



Property	Value
Chemical Name	4-Methoxy-N,N-(dimethyl- d6)benzeneethanamine
Synonyms	Des(1-cyclohexanol) Venlafaxine-d6, Venlafaxine EP Impurity A-d6
Molecular Formula	C11H11D6NO
Molecular Weight	185.30 g/mol
CAS Number	1330046-00-8
Appearance	Clear Colourless Oil
Storage	2-8°C Refrigerator

Metabolic Pathway of Venlafaxine

To understand the context in which **Des(1-cyclohexanol) Venlafaxine-d6** is utilized, it is essential to be familiar with the metabolic pathways of the parent drug, venlafaxine. Venlafaxine is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP2D6, to its active metabolite, O-desmethylvenlafaxine (ODV). Other minor metabolic pathways exist, leading to the formation of various other metabolites. The following diagram illustrates the major metabolic routes of venlafaxine.



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Diagram 1: Major metabolic pathways of Venlafaxine.



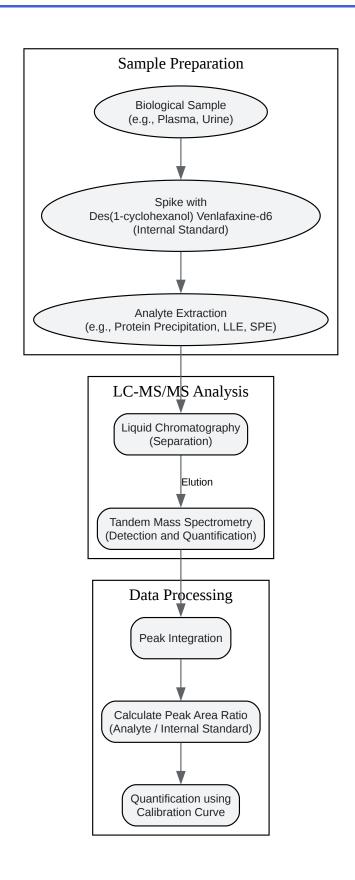
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Application as an Internal Standard in Quantitative Analysis

The primary application of **Des(1-cyclohexanol) Venlafaxine-d6** is as an internal standard in quantitative bioanalytical methods, such as LC-MS/MS.[4] The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry for pharmacokinetic studies, therapeutic drug monitoring, and impurity profiling. It offers superior accuracy and precision by compensating for matrix effects and variability in sample processing and instrument performance.

The general workflow for using **Des(1-cyclohexanol) Venlafaxine-d6** as an internal standard in a typical bioanalytical assay is depicted in the following diagram.





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Diagram 2: Experimental workflow for quantitative analysis using a deuterated internal standard.

Experimental Protocols

The following section outlines a representative experimental protocol for the quantification of venlafaxine and its related compounds in a biological matrix using **Des(1-cyclohexanol) Venlafaxine-d6** as an internal standard. This protocol is based on established LC-MS/MS methods for venlafaxine analysis.[5][6][7]

- 5.1. Sample Preparation (Protein Precipitation)
- To 100 μL of the biological sample (e.g., plasma) in a microcentrifuge tube, add 20 μL of a working solution of **Des(1-cyclohexanol) Venlafaxine-d6** (concentration to be optimized based on the expected analyte concentration).
- Add 300 μL of acetonitrile (containing 0.1% formic acid) to precipitate the proteins.
- · Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.
- 5.2. Liquid Chromatography Conditions



Parameter	Condition
Column	C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Optimized for separation of analytes of interest
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 μL

5.3. Mass Spectrometry Conditions

Parameter	Condition
Ion Source	Electrospray Ionization (ESI), positive mode
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	To be determined by direct infusion of the analyte and internal standard
Gas Temperature	350°C
Gas Flow	10 L/min
Nebulizer Pressure	50 psi
Capillary Voltage	4000 V

Data Presentation

While specific pharmacokinetic data for Des(1-cyclohexanol) Venlafaxine is not extensively published due to its nature as an impurity, the following table summarizes key pharmacokinetic parameters of the parent drug, venlafaxine, and its major active metabolite, O-



desmethylvenlafaxine (ODV), in humans. This data provides a crucial reference for researchers investigating the disposition of venlafaxine and its related compounds.

Parameter	Venlafaxine	O-desmethylvenlafaxine (ODV)
Bioavailability	~45%	-
Protein Binding	27-30%	~30%
Volume of Distribution (Vd)	7.5 ± 3.7 L/kg	5.7 ± 1.8 L/kg
Elimination Half-life (t½)	5 ± 2 hours	11 ± 2 hours
Primary Metabolizing Enzyme	CYP2D6	CYP3A4, CYP2C19

Synthesis Overview

Des(1-cyclohexanol) Venlafaxine is a process-related impurity that can form during the synthesis of venlafaxine. While specific, detailed synthetic procedures for this impurity are not widely published, a patent application describes a general method for the preparation of venlafaxine impurities, which could be adapted for the targeted synthesis of Des(1-cyclohexanol) Venlafaxine for research purposes.[8] The synthesis generally involves multistep chemical reactions, and the formation of impurities is often associated with side reactions or incomplete conversions. An improved, impurity-free synthesis of venlafaxine with an overall yield of 55% has been reported, which aims to minimize the formation of such impurities.[9]

Conclusion

Des(1-cyclohexanol) Venlafaxine-d6 is a critical analytical tool for researchers in the fields of pharmacology, toxicology, and pharmaceutical sciences. Its use as an internal standard in LC-MS/MS methods allows for the reliable and accurate quantification of venlafaxine and its related compounds. This technical guide provides a comprehensive overview of its properties, applications, and relevant experimental protocols to support its effective use in a research setting.



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